

# Interpreting anomalous data from Reynoutrin signaling pathway analysis.

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## Compound of Interest

Compound Name: Reynoutrin

Cat. No.: B10789579

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## Technical Support Center: Reynoutrin Signaling Pathway Analysis

Welcome to the technical support center for **Reynoutrin** signaling pathway analysis. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals interpret anomalous data from their experiments.

**Reynoutrin**, a flavonol glycoside, has been shown to modulate several key signaling pathways, primarily impacting inflammatory and oxidative stress responses. Studies indicate that **Reynoutrin** can up-regulate S100A1 expression, which in turn inhibits the transcriptional activity of NF- $\kappa$ B (p65).<sup>[1][2][3][4]</sup> It has also been found to inhibit the Fyn kinase, leading to the activation of the Sirt1/Foxo3a and Nrf2 antioxidant pathways.<sup>[5][6]</sup> This guide is structured to address common issues encountered when studying these effects.

## Frequently Asked Questions (FAQs)

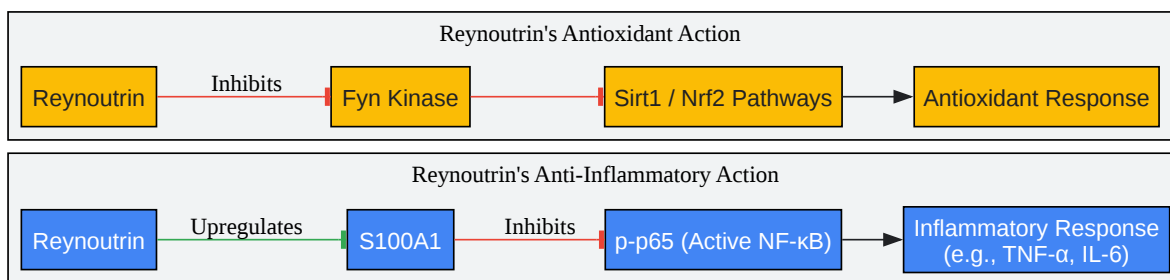
Q1: What are the primary signaling pathways modulated by **Reynoutrin**?

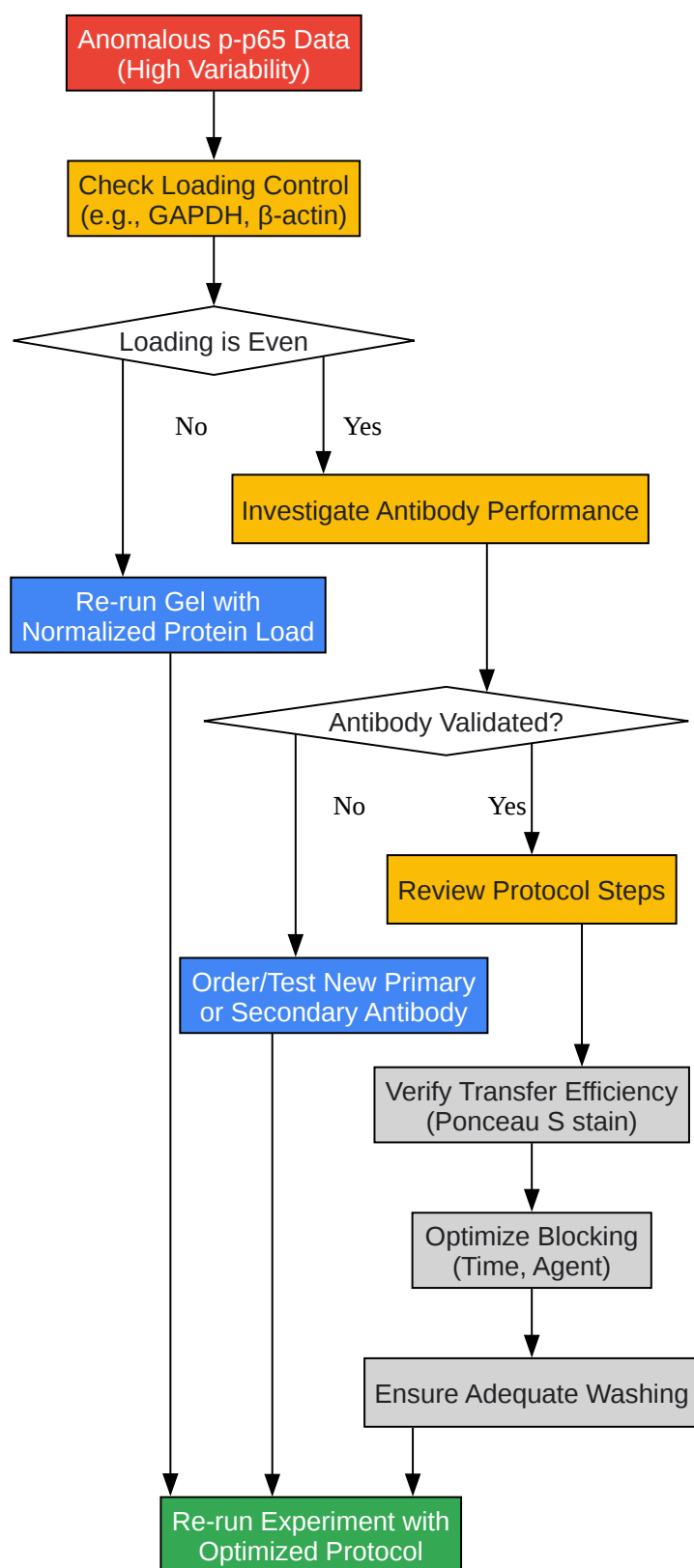
A1: Based on current research, **Reynoutrin** primarily modulates pathways related to inflammation and oxidative stress. Key interactions include:

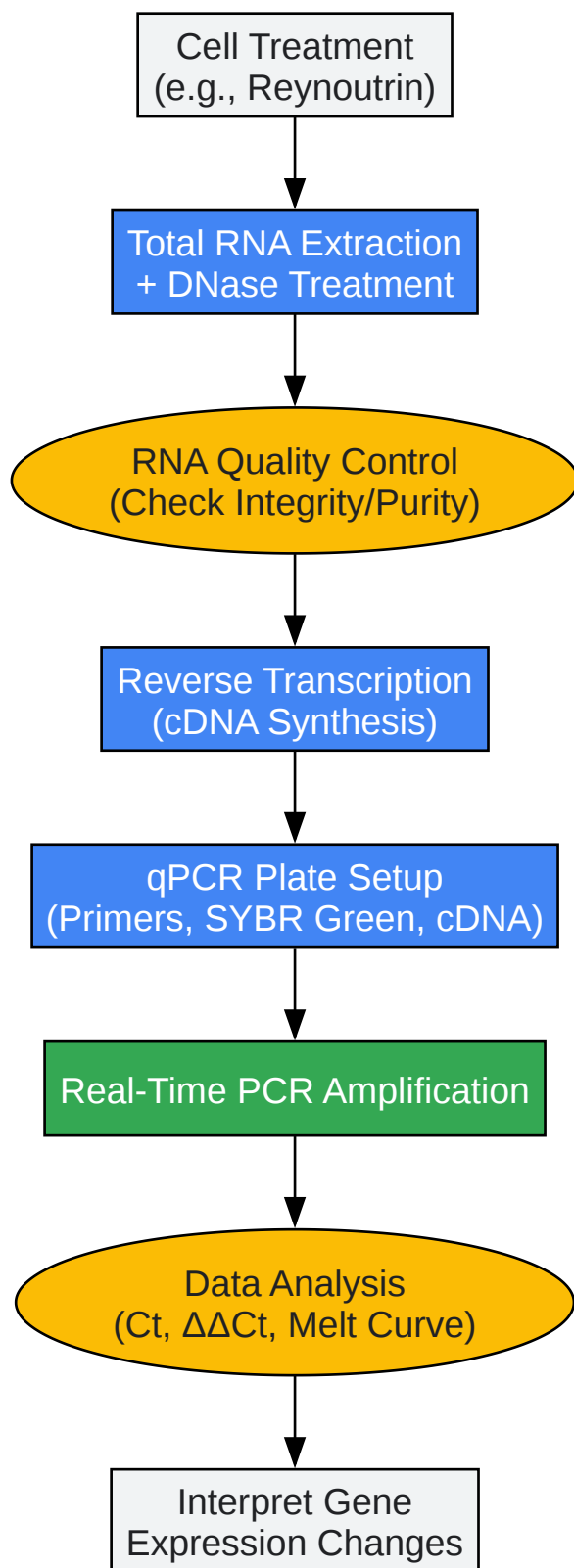
- **S100A1/NF- $\kappa$ B Pathway:** **Reynoutrin** upregulates S100A1 protein expression. S100A1 subsequently inhibits the phosphorylation of p65, a subunit of NF- $\kappa$ B, reducing its

transcriptional activity and downstream inflammatory responses.[1][2][3][4]

- Fyn/Sirt1/Nrf2 Pathway: **Reynoutrin** can act as a Fyn kinase inhibitor.[5] By inhibiting Fyn, it activates downstream pathways including Sirt1/Foxo3a and Nrf2, which are crucial for antioxidant defense.[5][6]







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